

Application Notes and Protocols for Bid BH3 (80-99) in Cell Culture

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Compound of Interest

Compound Name: Bid BH3 (80-99)

Cat. No.: B12375440

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Introduction

The **Bid BH3 (80-99)** peptide is a synthetic fragment corresponding to the BH3 domain of the pro-apoptotic Bcl-2 family protein, Bid (BH3 interacting-domain death agonist).[1][2] In response to apoptotic stimuli, the full-length Bid protein is cleaved by caspase-8, and the resulting truncated Bid (tBid) translocates to the mitochondria.[3][4] There, its exposed BH3 domain interacts with and activates the pro-apoptotic effector proteins Bax and Bak.[4][5] This activation leads to the oligomerization of Bax and Bak, resulting in mitochondrial outer membrane permeabilization (MOMP), the release of cytochrome c, and subsequent caspase activation, culminating in apoptosis.[5]

The **Bid BH3 (80-99)** peptide mimics the action of tBid, directly activating Bax and Bak to induce apoptosis.[5] This makes it a valuable tool for studying the intrinsic apoptotic pathway and for screening potential anti-cancer therapeutics that target Bcl-2 family protein interactions. These application notes provide detailed protocols for the use of **Bid BH3 (80-99)** in cell culture to induce and quantify apoptosis.

Data Presentation

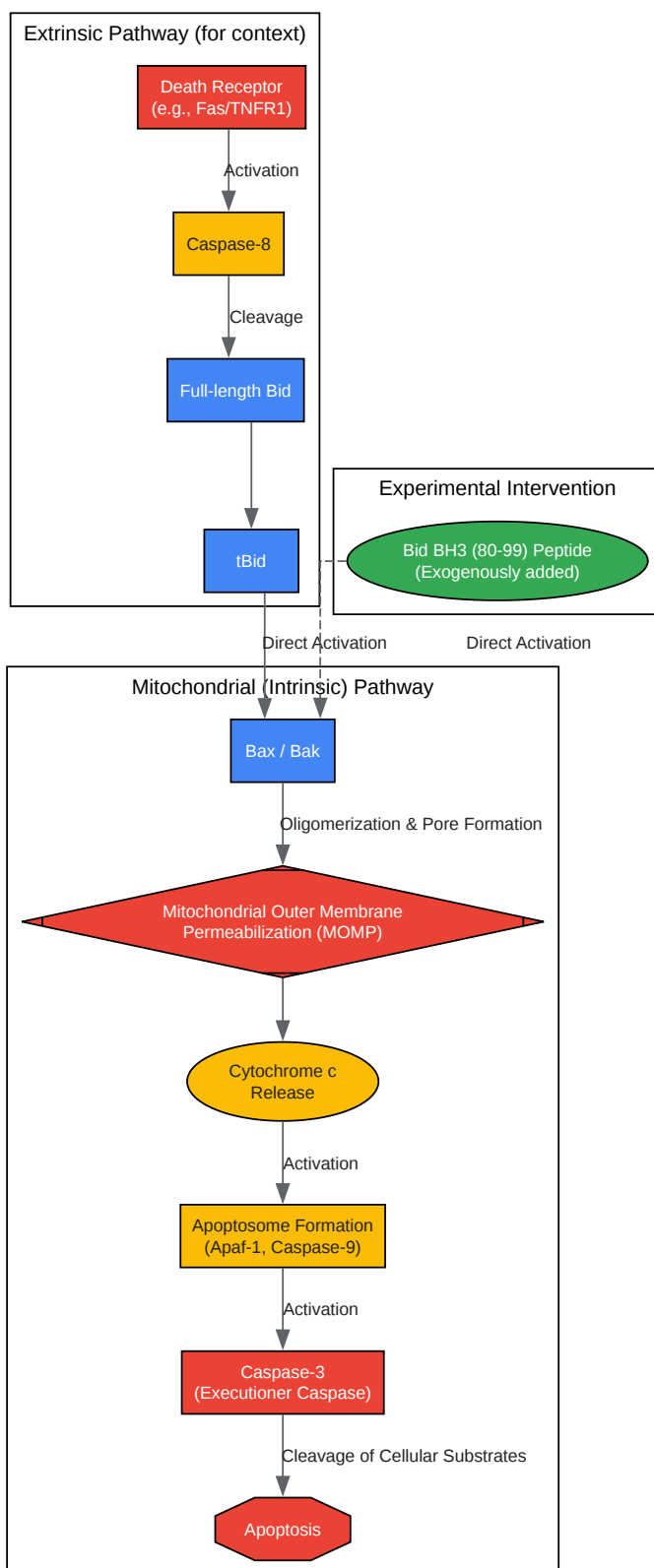
The effective concentration and experimental conditions for Bid BH3 peptide-induced apoptosis can vary significantly depending on the cell type and whether the peptide is chemically

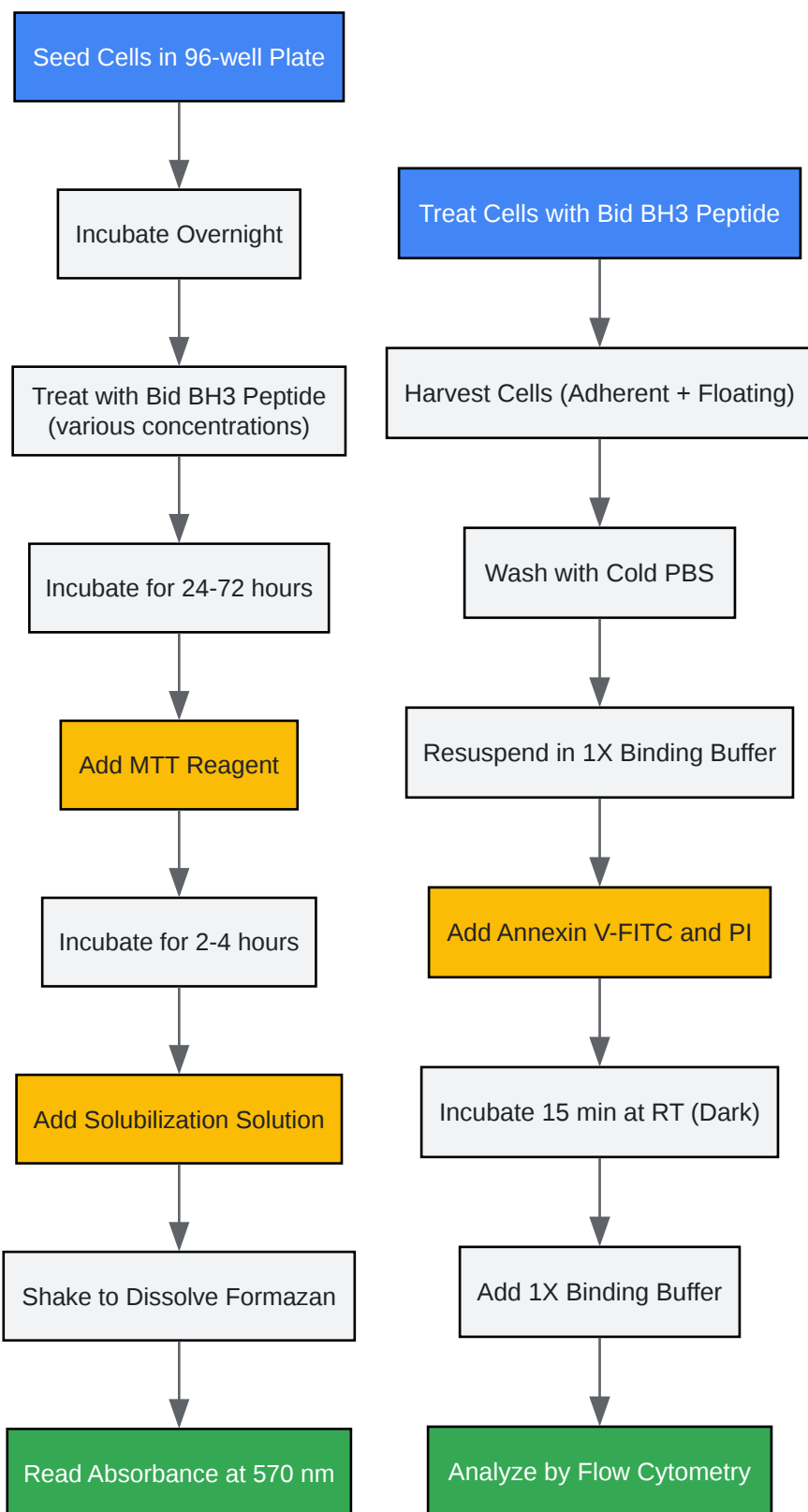
modified to enhance cell permeability and stability. Below is a summary of quantitative data from published studies.

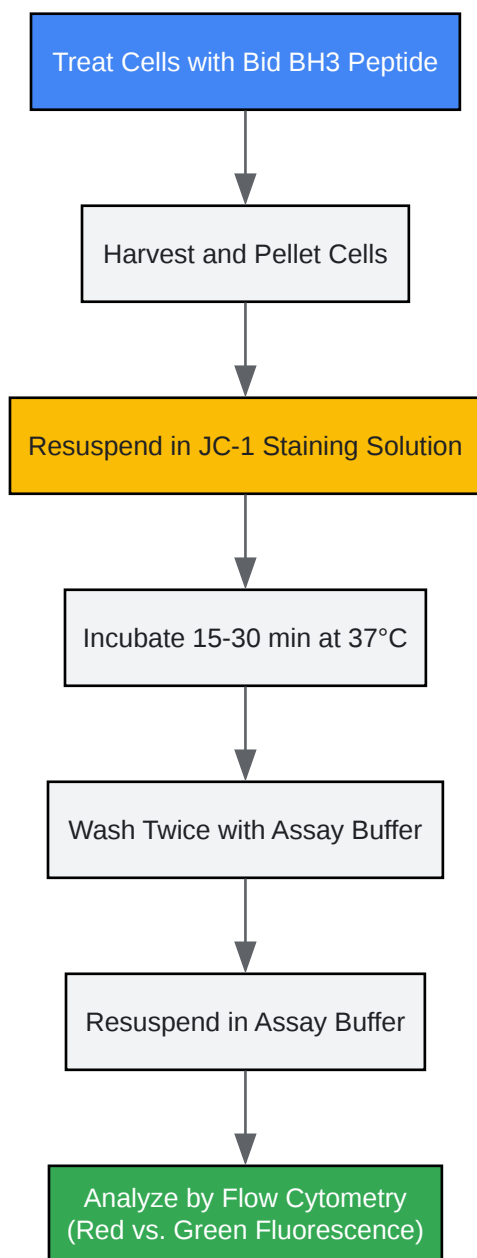
Peptide Type	Cell Line	Concentration	Incubation Time	Assay	Observed Effect	Reference
Stapled Bid BH3 (SAHBA)	Jurkat (T-cell leukemia)	0.5 - 5 μ M	20 hours	Annexin V	Dose-dependent increase in apoptosis; ~50% at 5 μ M	[6]
Bid BH3	Mouse Embryonic Fibroblasts (MEFs)	50 μ M, 100 μ M	24 hours	LDH Release	Dose-dependent increase in cell death	[7]
BIM BH3	Mouse Embryonic Fibroblasts (MEFs)	40 μ M, 80 μ M	24 hours	LDH Release	Dose-dependent increase in cell death	[7]
Engineered Mcl-1 specific BH3 peptides (e.g., MS1)	Mcl-1 dependent cell lines	~3 μ M (EC50)	Not Specified	Mitochondrial Depolarization	Potent and specific induction of mitochondrial depolarization	[8]

Signaling Pathway

The Bid BH3 peptide acts downstream of death receptor signaling and directly initiates the mitochondrial pathway of apoptosis.







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- To cite this document: BenchChem. [Application Notes and Protocols for Bid BH3 (80-99) in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12375440#bid-bh3-80-99-experimental-protocol-for-cell-culture]

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